

troubleshooting poor solubility of 4-Aminobenzophenone in experiments

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Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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Technical Support Center: 4-Aminobenzophenone

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing issues with the solubility of **4-Aminobenzophenone** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving 4-Aminobenzophenone?

4-Aminobenzophenone is an organic compound with varying solubility depending on the solvent system. It is generally considered moderately soluble in organic solvents and has limited solubility in water.^[1]

For effective dissolution, the following solvents are recommended:

- High Solubility: Chloroform, Dichloromethane, Ethyl Acetate, Dimethyl Sulfoxide (DMSO), Acetone.^[2]
- Moderate Solubility: Ethanol, Methanol, Ether.^{[3][4][5]}
- Low Solubility: o-Xylene, Water.^{[1][6][7]}

While some sources state it is soluble in cold water, experimental evidence suggests this can be difficult to achieve, especially at higher concentrations.[\[3\]](#)[\[4\]](#)[\[6\]](#)

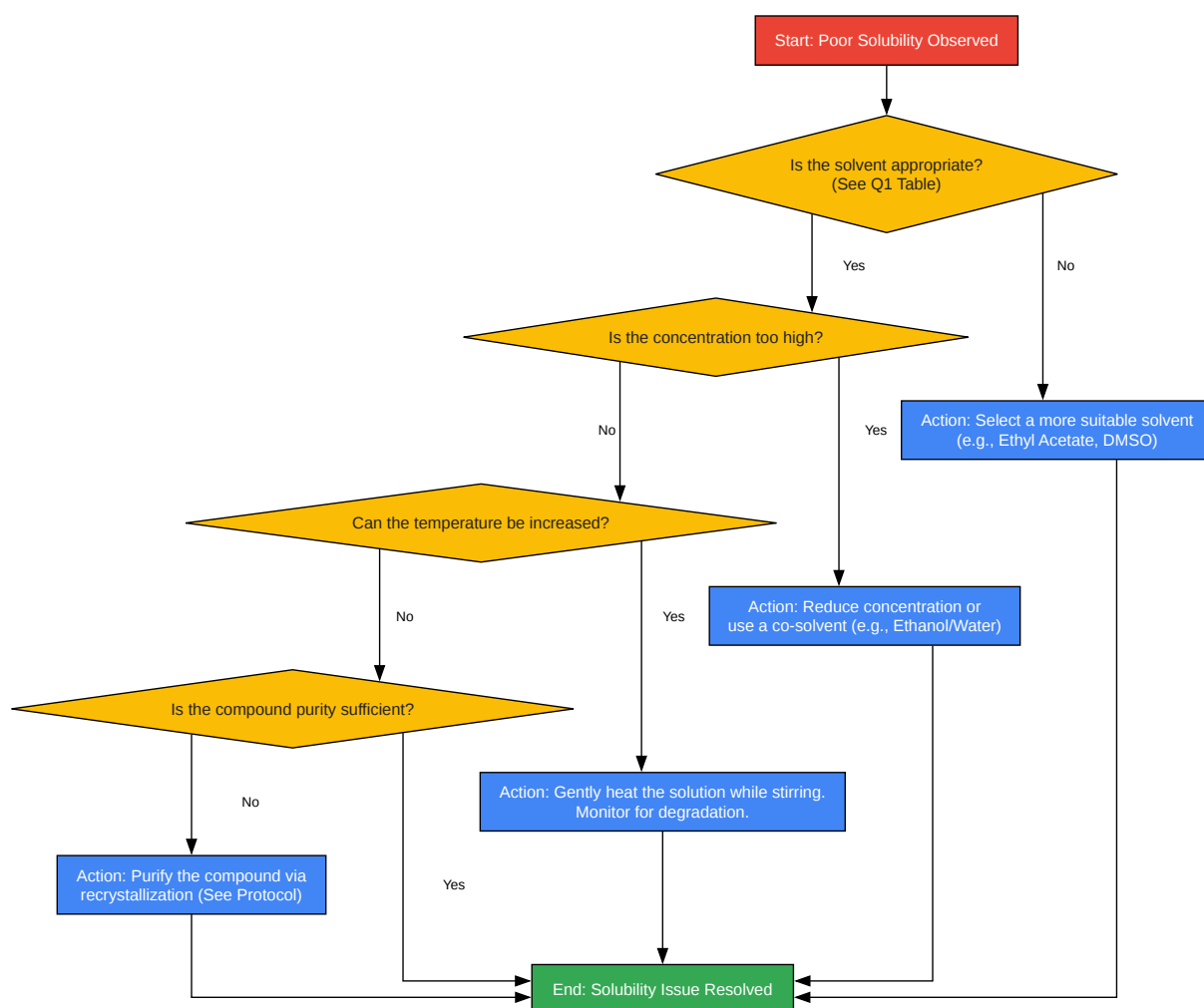
Solubility Data Summary

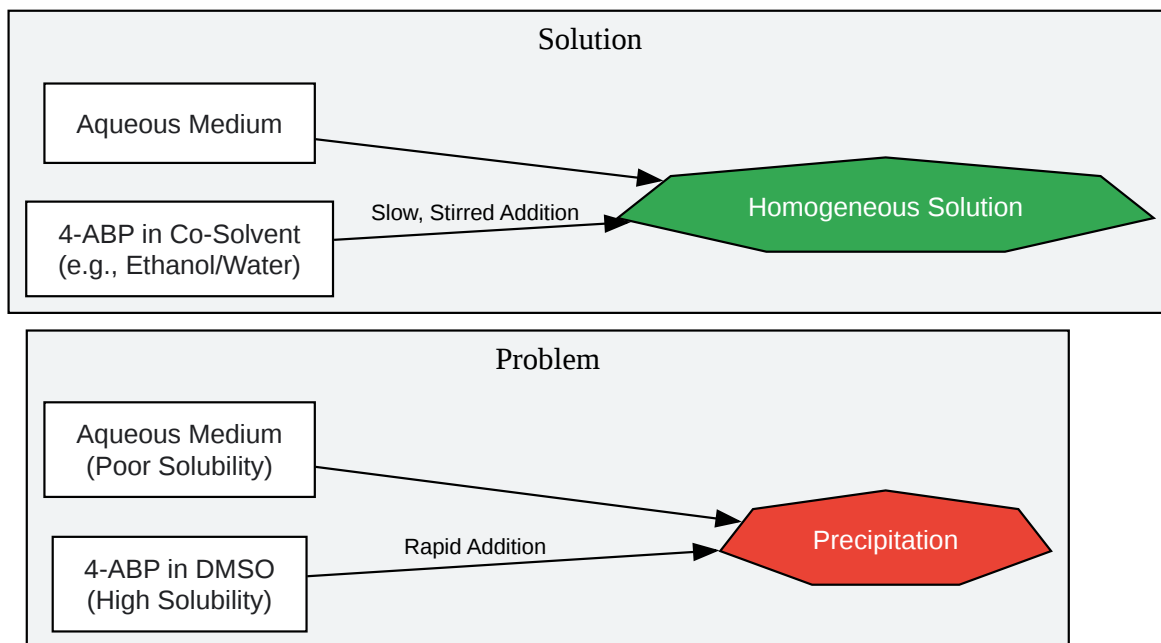
For ease of comparison, the following table summarizes the solubility of **4-Aminobenzophenone** in various common solvents at ambient temperature.

Solvent	Solubility (g/100 mL)	Reference
Ethyl Acetate	17	[7]
Ethanol	10	[7]
o-Xylene	1	[7]

Q2: I'm observing poor solubility of 4-Aminobenzophenone. What are the common causes and how can I troubleshoot this?

Poor solubility can stem from several factors, including the choice of solvent, concentration, temperature, and the purity of the compound. Below is a troubleshooting workflow to address this issue.





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References

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